

# Application Notes and Protocols: SPINOL in Enantioselective Catalysis

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## Compound of Interest

Compound Name: *2,2',3,3'-Tetrahydro-1,1'-spirobi[indene]-7,7'-diol*

CAS No.: 223259-63-0

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This document provides detailed application notes and experimental protocols for the use of 1,1'-spirobiindane-7,7'-diol (SPINOL)-derived catalysts in enantioselective synthesis. The unique C<sub>2</sub>-symmetric and rigid spirocyclic backbone of SPINOL has established it as a privileged scaffold for the design of highly effective chiral ligands and organocatalysts. These catalysts have demonstrated exceptional performance in a variety of asymmetric transformations, consistently delivering high yields and enantioselectivities.

## Enantioselective Friedel-Crafts Reaction of Indoles with Imines

SPINOL-derived chiral phosphoric acids are highly effective catalysts for the asymmetric Friedel-Crafts reaction between indoles and imines, affording enantioenriched 3-indolyl methanamines, which are valuable building blocks in medicinal chemistry.[1][2]

## Quantitative Data Summary

Entry	Indole Substrate	Imine Substrate	Catalyst Loading (mol%)	Yield (%)	ee (%)	Reference
1	Indole	N-Benzhydryl -1-phenylethan-1-imine	10	97	99	[2]
2	2-Methylindole	N-Benzhydryl -1-phenylethan-1-imine	10	95	98	[2]
3	5-Methoxyindole	N-Benzhydryl -1-phenylethan-1-imine	10	96	99	[2]
4	6-Chloroindole	N-Benzhydryl -1-phenylethan-1-imine	10	92	97	[2]

## Experimental Protocol

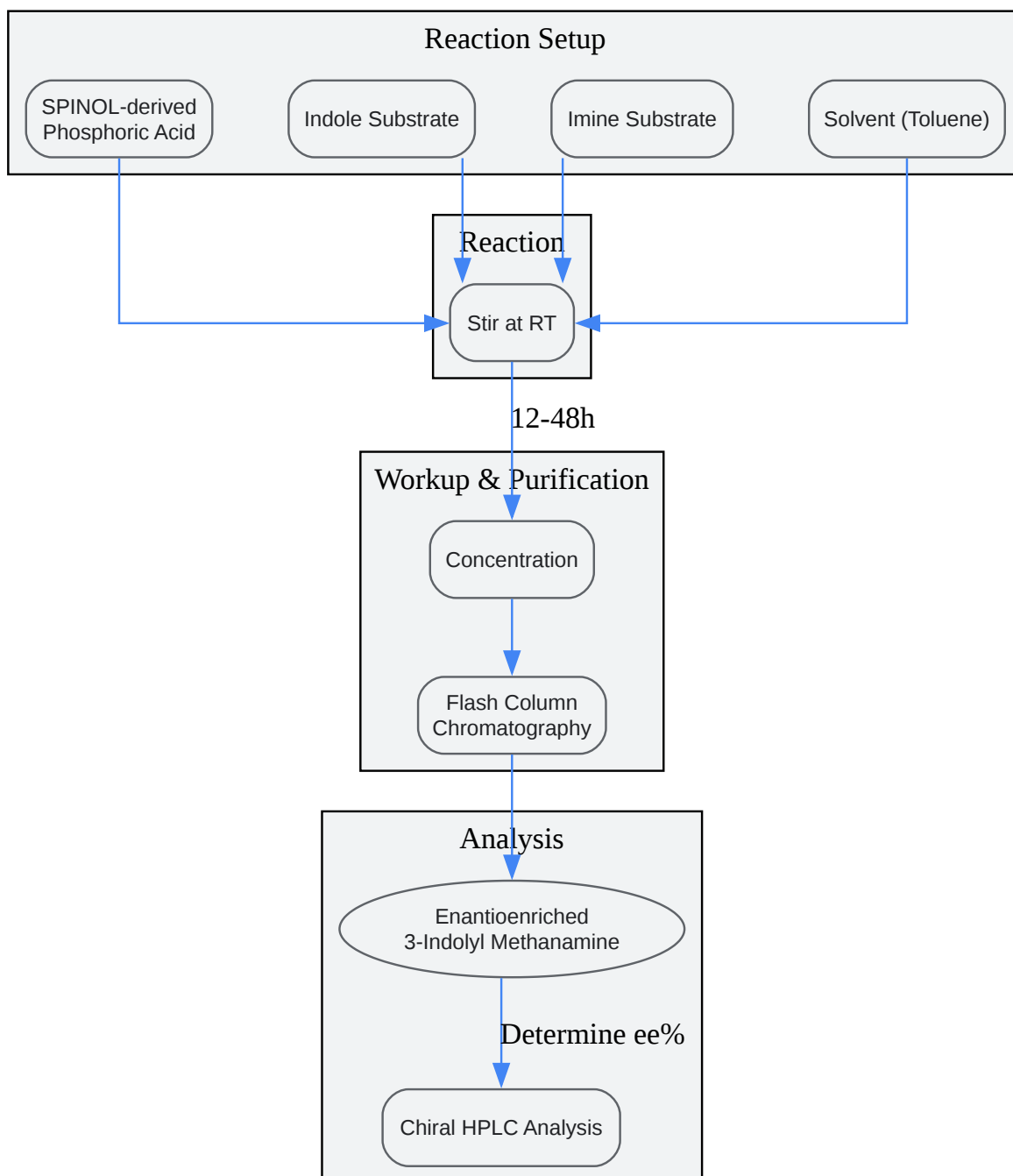
General Procedure for the Asymmetric Friedel-Crafts Reaction:[2]

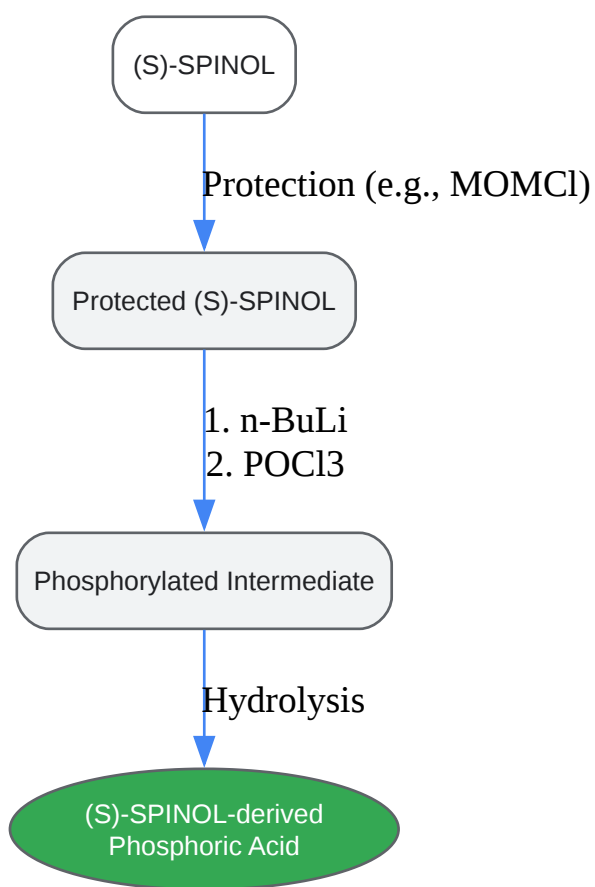
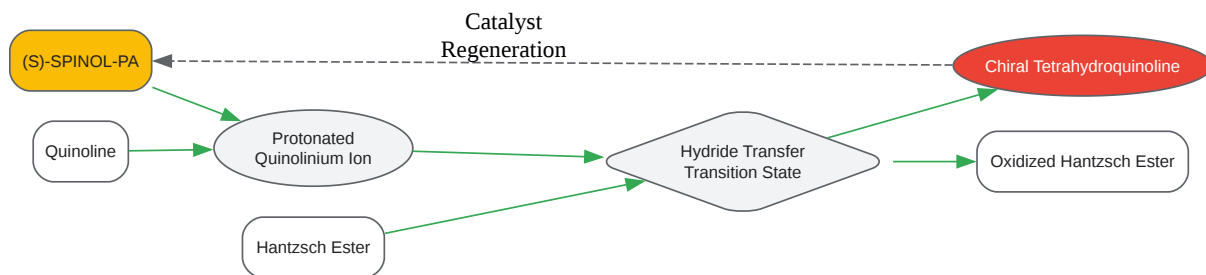
- To a dried reaction vial, add the (S)-SPINOL-derived phosphoric acid catalyst (0.01 mmol, 10 mol%).
- Add the indole (0.1 mmol, 1.0 equiv) and the imine (0.12 mmol, 1.2 equiv).
- Add the solvent (e.g., toluene, 1.0 mL).

- Stir the reaction mixture at the specified temperature (e.g., room temperature or below) for the required time (typically 12-48 hours), monitoring the reaction progress by TLC.
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Purify the residue by flash column chromatography on silica gel (e.g., using a gradient of ethyl acetate in hexanes) to afford the desired 3-indolyl methanamine.
- Determine the enantiomeric excess of the product by chiral HPLC analysis.

Note: For detailed experimental procedures, characterization data, and NMR and HPLC spectra, please refer to the supporting information of the cited literature.[2]

## Logical Workflow





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## References

- 1. SPINOL-derived phosphoric acids: synthesis and application in enantioselective Friedel-Crafts reaction of indoles with imines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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